

A Comparative Guide to the Spectroscopic Characterization of 4-(Cyclopropylmethyl)oxolan-3-ol

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Compound of Interest

Compound Name: 4-(Cyclopropylmethyl)oxolan-3-ol

CAS No.: 2172058-90-9

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For researchers, scientists, and drug development professionals, the unambiguous structural elucidation of novel chemical entities is a cornerstone of rigorous scientific practice. This guide provides an in-depth technical comparison of spectroscopic methods for the characterization of **4-(Cyclopropylmethyl)oxolan-3-ol**, a molecule incorporating a secondary alcohol, a cyclic ether (oxolane or tetrahydrofuran), and a cyclopropylmethyl substituent. While infrared (IR) spectroscopy offers a rapid and informative first assessment of functional groups, a comprehensive analysis necessitates the complementary data from Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). This guide will delve into the theoretical and practical aspects of each technique, providing a framework for their synergistic application in structural verification.

I. The Molecular Blueprint: Structure and Expected Functionality

Before delving into the spectroscopic analysis, it is crucial to understand the molecular structure of **4-(Cyclopropylmethyl)oxolan-3-ol** and the key functional groups that will give rise

to characteristic spectroscopic signals.

Caption: Molecular structure of **4-(Cyclopropylmethyl)oxolan-3-ol**.

The molecule comprises three key structural motifs that will be the focus of our spectroscopic investigation:

- Secondary Alcohol: The hydroxyl (-OH) group attached to the oxolane ring.
- Cyclic Ether: The five-membered tetrahydrofuran (oxolane) ring.
- Cyclopropyl Group: The three-membered carbocyclic ring attached via a methylene bridge.

II. Infrared (IR) Spectroscopy: A Functional Group Fingerprint

Infrared spectroscopy is an excellent first-pass analytical technique, providing rapid confirmation of the presence or absence of key functional groups. The principle lies in the absorption of infrared radiation by molecules, which excites vibrations of their chemical bonds at specific frequencies.

Predicted IR Spectrum of 4-(Cyclopropylmethyl)oxolan-3-ol

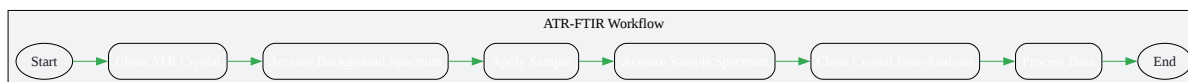
The IR spectrum of this molecule is expected to be a superposition of the characteristic absorptions of its constituent functional groups. Due to the presence of the hydroxyl group, hydrogen bonding is expected to have a significant influence on the spectrum, particularly on the O-H stretching vibration.

Functional Group	Vibrational Mode	**Expected Wavenumber (cm ⁻¹) **	Intensity	Notes
Alcohol (-OH)	O-H stretch (hydrogen-bonded)	3500 - 3200	Strong, Broad	The broadness is a hallmark of intermolecular hydrogen bonding[1][2][3].
C-O stretch (secondary alcohol)	~1100	Strong	This peak can help distinguish it from primary or tertiary alcohols[2].	
Ether (Oxolane)	C-O-C stretch (asymmetric)	1150 - 1050	Strong	Often a prominent feature in the fingerprint region for cyclic ethers[4].
Cyclopropane	C-H stretch	~3080 - 3040	Medium	The C-H stretching vibrations of cyclopropane rings typically appear at slightly higher wavenumbers than those of alkanes[5].
Ring deformation ("breathing")	~1020 - 1000	Medium	A characteristic, moderately strong band for the cyclopropyl ring[5][6].	

Alkyl C-H	C-H stretch (sp ³)	3000 - 2840	Strong	Arising from the CH ₂ and CH groups in the oxolane ring and the methylene bridge.
C-H bend (scissoring/bending)	1480 - 1440	Medium		

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

For a liquid sample like **4-(Cyclopropylmethyl)oxolan-3-ol**, Attenuated Total Reflectance (ATR)-FTIR is the most convenient and common method, requiring minimal sample preparation.



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Caption: Workflow for ATR-FTIR analysis.

Step-by-Step Methodology:

- **Crystal Cleaning:** The ATR crystal (typically diamond or germanium) is thoroughly cleaned with a suitable solvent (e.g., isopropanol) and allowed to dry completely. This is a critical step to avoid cross-contamination.
- **Background Spectrum:** A background spectrum of the clean, empty ATR crystal is acquired. This spectrum is automatically subtracted from the sample spectrum to remove any

contributions from the instrument and ambient atmosphere (e.g., CO₂ and water vapor).

- **Sample Application:** A small drop of **4-(Cyclopropylmethyl)oxolan-3-ol** is placed directly onto the ATR crystal, ensuring complete coverage of the sampling area.
- **Sample Spectrum Acquisition:** The sample spectrum is then recorded. Typically, multiple scans (e.g., 16 or 32) are co-added to improve the signal-to-noise ratio.
- **Post-Analysis Cleaning:** The sample is carefully wiped from the crystal, followed by a thorough cleaning with a solvent to prepare for the next analysis.
- **Data Processing:** The resulting spectrum is processed, which may include baseline correction and peak labeling.

Trustworthiness of the Protocol: This protocol is self-validating through the acquisition of a background spectrum, which ensures that the final spectrum is solely representative of the sample. The use of a clean, dry crystal for the background and sample measurements is paramount for data integrity.

III. A Broader Perspective: Comparison with NMR and Mass Spectrometry

While IR spectroscopy is invaluable for functional group identification, it provides limited information about the carbon skeleton and the connectivity of the atoms. For a complete structural elucidation, NMR spectroscopy and Mass Spectrometry are indispensable.

Technique	Information Provided	Advantages	Limitations
IR Spectroscopy	Presence of functional groups (alcohol, ether, cyclopropane, C-H bonds).	Rapid, non-destructive, minimal sample preparation (especially with ATR).	Provides limited information on molecular connectivity and stereochemistry. Ambiguity in the fingerprint region.
NMR Spectroscopy	Detailed information on the carbon-hydrogen framework, connectivity of atoms, and stereochemistry.	Provides a complete picture of the molecular structure.	Longer acquisition times, requires deuterated solvents, more complex data interpretation.
Mass Spectrometry	Molecular weight and elemental composition (with high resolution MS). Fragmentation patterns provide structural clues.	High sensitivity, provides molecular weight information.	Isomers can have identical molecular weights. Fragmentation can be complex to interpret.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed structural information by probing the magnetic properties of atomic nuclei (primarily ^1H and ^{13}C) within a molecule.

Predicted ^1H NMR Spectrum:

- Cyclopropyl Protons (C-H):** Expected to appear in the upfield region, typically between 0.0 and 1.0 ppm. The protons on the three-membered ring will exhibit complex splitting patterns due to geminal and cis/trans vicinal coupling.
- Oxolane Ring Protons (CH, CH₂):** The protons on the tetrahydrofuran ring are expected in the range of 1.5-4.0 ppm. The protons on carbons adjacent to the oxygen atom will be deshielded and appear further downfield (3.5-4.0 ppm). The proton on the carbon bearing the hydroxyl group (C3-H) will also be in this region.

- **Methylene Bridge Protons (-CH₂-):** The protons of the methylene group connecting the cyclopropyl and oxolane rings will likely appear as a multiplet, influenced by the adjacent chiral center and the cyclopropyl ring.
- **Hydroxyl Proton (-OH):** The chemical shift of the hydroxyl proton is highly variable (typically 1-5 ppm) and depends on concentration, solvent, and temperature due to hydrogen bonding. It often appears as a broad singlet.

Predicted ¹³C NMR Spectrum:

- **Cyclopropyl Carbons:** These carbons are expected to resonate at a high field, typically between 0 and 20 ppm.
- **Oxolane Ring Carbons:** The carbons of the tetrahydrofuran ring will appear in the range of 25-80 ppm. The carbons bonded to the oxygen atom (C2 and C5) will be the most downfield in this group. The carbon bearing the hydroxyl group (C3) will also be significantly deshielded.
- **Methylene Bridge Carbon:** The carbon of the -CH₂- linker will appear in the typical alkane region, likely between 20 and 40 ppm.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and valuable structural information through the analysis of its fragmentation pattern upon ionization.

Predicted Mass Spectrum:

- **Molecular Ion (M⁺):** The molecular ion peak is expected at an m/z corresponding to the molecular weight of C₈H₁₄O₂ (142.20 g/mol).
- **Key Fragmentation Pathways:**
 - **Loss of Water (M-18):** A common fragmentation for alcohols, leading to a peak at m/z 124.
 - **Alpha-Cleavage:** Cleavage of the C-C bonds adjacent to the oxygen of the alcohol and the ether. This can lead to various fragment ions. For example, cleavage of the bond between

C3 and C4 could lead to fragments corresponding to the cyclopropylmethyl-substituted part of the ring.

- Cleavage of the Cyclopropylmethyl Group: Loss of the C_4H_7 substituent (m/z 55) would result in a fragment at m/z 87.
- Ring Opening of the Oxolane: The tetrahydrofuran ring can undergo fragmentation to produce characteristic ions.

IV. Conclusion: A Synergistic Approach to Structural Elucidation

The characterization of **4-(Cyclopropylmethyl)oxolan-3-ol** serves as an excellent case study for the synergistic application of modern spectroscopic techniques.

- IR spectroscopy provides a rapid and definitive confirmation of the presence of the key hydroxyl, ether, and cyclopropyl functional groups.
- NMR spectroscopy (1H and ^{13}C) offers an unparalleled level of detail regarding the molecular skeleton, the precise chemical environment of each proton and carbon atom, and their connectivity, ultimately confirming the overall structure.
- Mass spectrometry corroborates the molecular weight and provides additional structural evidence through predictable fragmentation patterns characteristic of alcohols and cyclic ethers.

For the unambiguous identification and characterization of **4-(Cyclopropylmethyl)oxolan-3-ol**, a comprehensive approach utilizing all three techniques is not merely recommended but essential for meeting the rigorous standards of modern chemical research and drug development.

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